

# Proper Disposal of Aluminum Sesquichlorohydrate in a Laboratory Setting

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## Compound of Interest

Compound Name:	ALUMINUM SESQUICHLOROHYDRATE
Cat. No.:	B1171100

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For researchers, scientists, and drug development professionals, the safe and compliant disposal of laboratory chemicals is a critical aspect of daily operations. This document provides a comprehensive guide to the proper disposal procedures for **aluminum sesquichlorohydrate**, ensuring the safety of personnel and the protection of the environment. While generally not classified as a hazardous substance, adherence to established protocols is essential for responsible laboratory practice.

## Immediate Safety and Handling Considerations

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn. This includes chemical splash goggles, chemically resistant gloves (e.g., nitrile or neoprene), and a lab coat. If there is a risk of generating dust or aerosols, a MSHA/NIOSH-approved respirator is recommended.

## Step-by-Step Disposal Procedures

The proper disposal of **aluminum sesquichlorohydrate** depends on its physical state (solid or aqueous solution) and whether it has been mixed with any hazardous materials.

### Protocol 1: Disposal of Solid Aluminum Sesquichlorohydrate

- Hazard Assessment: Confirm that the **aluminum sesquichlorohydrate** waste is not mixed with any hazardous chemicals. If it is contaminated with a hazardous substance, the mixture must be treated as hazardous waste and disposed of according to the specific protocols for that contaminant.
- Segregation: Collect uncontaminated, solid **aluminum sesquichlorohydrate** waste in a designated, clearly labeled container. Do not mix it with hazardous waste streams.
- Containerization: The waste container must be in good condition, compatible with the chemical, and have a securely fitting lid. Label the container clearly as "Non-hazardous waste: **Aluminum Sesquichlorohydrate**".
- Disposal: For final disposal, contact your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal service.[\[1\]](#) In many jurisdictions, non-hazardous solid chemicals can be disposed of in a sanitary landfill. However, do not place chemical waste in regular laboratory trash cans that are handled by custodial staff.[\[2\]](#)

## Protocol 2: Disposal of Aqueous Solutions of Aluminum Sesquichlorohydrate

- Hazard Assessment: Verify that the aqueous solution does not contain any other hazardous chemicals. If it does, it must be managed as hazardous waste.
- Neutralization: Check the pH of the solution. If necessary, neutralize it to a pH between 6.0 and 9.0.
- Consult Local Regulations: Before proceeding with drain disposal, consult your institution's EHS guidelines and local wastewater regulations. Some municipalities have specific limits on the concentration of aluminum compounds that can be discharged into the sanitary sewer.
- Drain Disposal: If permitted by local regulations, dilute the neutralized solution with at least 100 parts of water and pour it down the drain.[\[3\]](#) Flush the drain with a copious amount of water to ensure it is thoroughly cleared.

## Protocol 3: Disposal of Empty Containers

- Decontamination: Triple-rinse the empty container with a suitable solvent (e.g., water).

- Rinsate Collection: The first rinsate should be collected and disposed of as chemical waste, following the procedure for aqueous solutions. Subsequent rinses of containers that held non-hazardous materials can typically be disposed of down the drain.
- Container Disposal: Once triple-rinsed and dry, deface or remove the original label from the container. The clean, empty container can then be disposed of in the regular trash or recycled, in accordance with institutional policies.

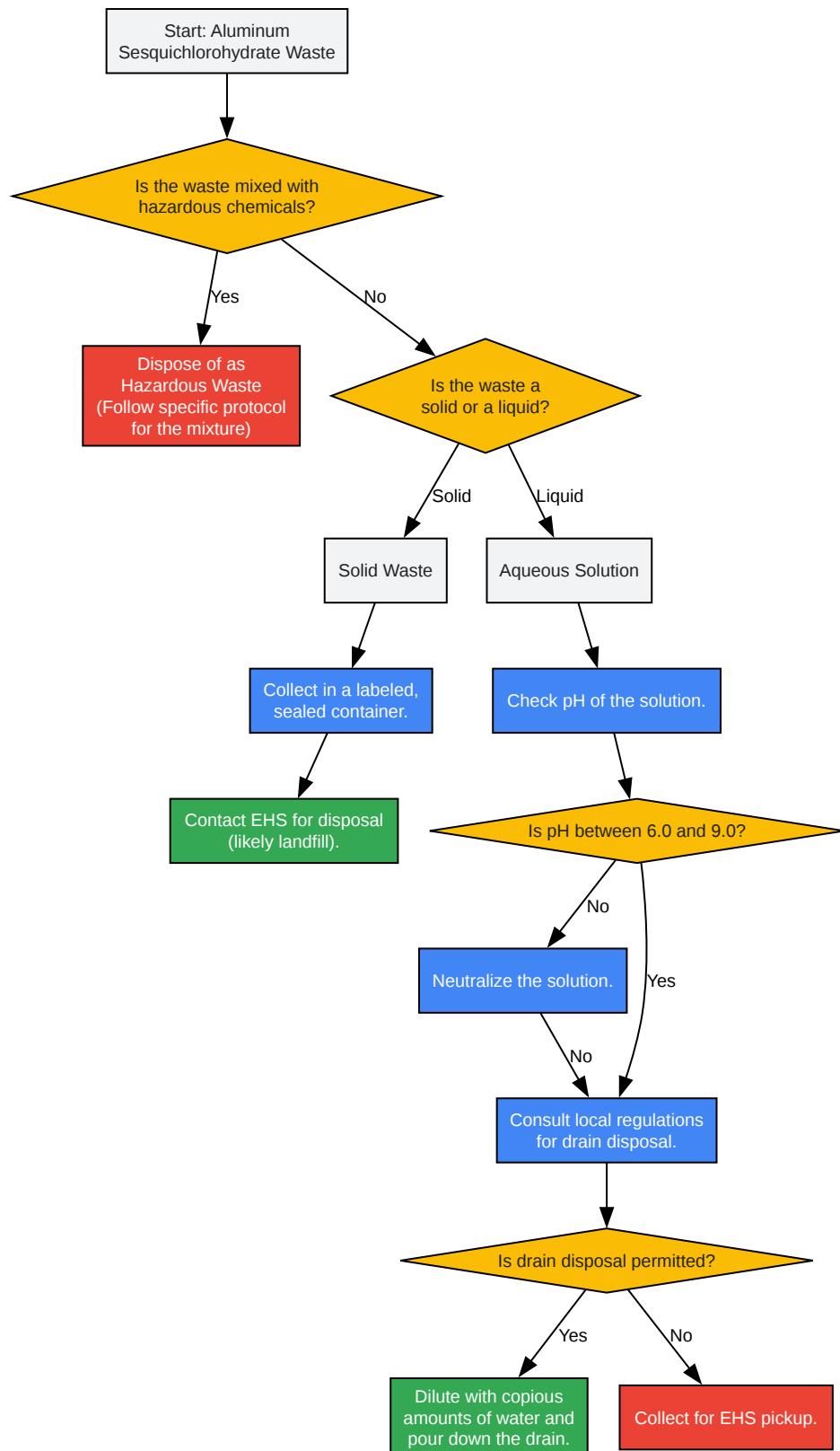
## Quantitative Data Summary

While **aluminum sesquichlorohydrate** is generally considered non-hazardous, the following table summarizes key parameters relevant to its disposal.

Parameter	Value/Guideline	Source
OSHA Hazard Classification	Not considered hazardous	[2]
Recommended pH for Drain Disposal	6.0 - 9.0	[4]
Recommended Dilution for Drain Disposal	At least 100 parts water to 1 part chemical	[3]

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **aluminum sesquichlorohydrate** waste in a laboratory setting.

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Caption: Decision workflow for the safe disposal of **aluminum sesquichlorohydrate** waste.

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## References

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